

AZ Pfkfb3 26 solubility and stock solution preparation

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Application Notes and Protocols for AZ Pfkfb3 26

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and stock solution preparation of **AZ Pfkfb3 26**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). These guidelines are intended to support researchers in the accurate and effective use of this compound in various experimental settings.

Compound Information

Property	Value
IUPAC Name	(2S)-N-[4-[[3-Cyano-1-(2-methylpropyl)-1H-indol-5-yl]oxy]phenyl]-2-pyrrolidinecarboxamide
Molecular Formula	C24H26N4O2
Molecular Weight	402.49 g/mol
CAS Number	1704740-52-2

Mechanism of Action



AZ Pfkfb3 26 is a highly selective and potent inhibitor of the metabolic enzyme PFKFB3.[1][2] [3][4] PFKFB3 is a key regulator of glycolysis, the metabolic pathway that converts glucose into pyruvate. By producing fructose-2,6-bisphosphate, a potent allosteric activator of phosphofructokinase-1 (PFK-1), PFKFB3 significantly enhances glycolytic flux. Inhibition of PFKFB3 by AZ Pfkfb3 26 leads to a reduction in fructose-2,6-bisphosphate levels, thereby decreasing the rate of glycolysis. This inhibitory action makes AZ Pfkfb3 26 a valuable tool for studying the role of glycolysis in various physiological and pathological processes, including cancer.[1]

Inhibitory Activity

Target	IC50
PFKFB3	23 nM[1][2][3][4]
PFKFB1	2.06 μM[1][2][3][4]
PFKFB2	0.384 μM[1][2][3][4]
Fructose-1,6-bisphosphate levels in A549 cells	343 nM[5][6]

Solubility Data

The solubility of **AZ Pfkfb3 26** can vary depending on the solvent and experimental conditions. It is crucial to use high-purity, anhydrous solvents, as the presence of water can significantly reduce the solubility of the compound.[1]

Solvent	Maximum Concentration	Notes
DMSO	100 mM (40.25 mg/mL)[5][6]	For lower concentrations (e.g., 5 mg/mL), sonication and pH adjustment to 3 with HCl may be required to achieve complete dissolution.[1][2][3][4] Using newly opened DMSO is recommended.[1]
Ethanol	100 mM (40.25 mg/mL)[5][6]	



Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ Pfkfb3 26** in dimethyl sulfoxide (DMSO).

Materials:

- AZ Pfkfb3 26 (powder)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Weigh the Compound: Accurately weigh a specific amount of AZ Pfkfb3 26 powder. For
 example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.025 mg of the compound.
- Add Solvent: Add the appropriate volume of DMSO to the vial containing the AZ Pfkfb3 26 powder. To prepare a 10 mM solution with 4.025 mg of the compound, add 1 mL of DMSO.
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
 - Gentle warming of the solution to 37°C can also aid in dissolution.



- Aliquot and Store: Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C.

Stock Solution Storage and Stability

Proper storage of the stock solution is critical to maintain the stability and activity of **AZ Pfkfb3 26**.

Storage Temperature	Shelf Life
-20°C	Up to 1 year[1][2]
-80°C	Up to 2 years[1][2]

Note: It is strongly recommended to aliquot the stock solution to avoid degradation from multiple freeze-thaw cycles.[4]

Visualizations Signaling Pathway of PFKFB3 Inhibition

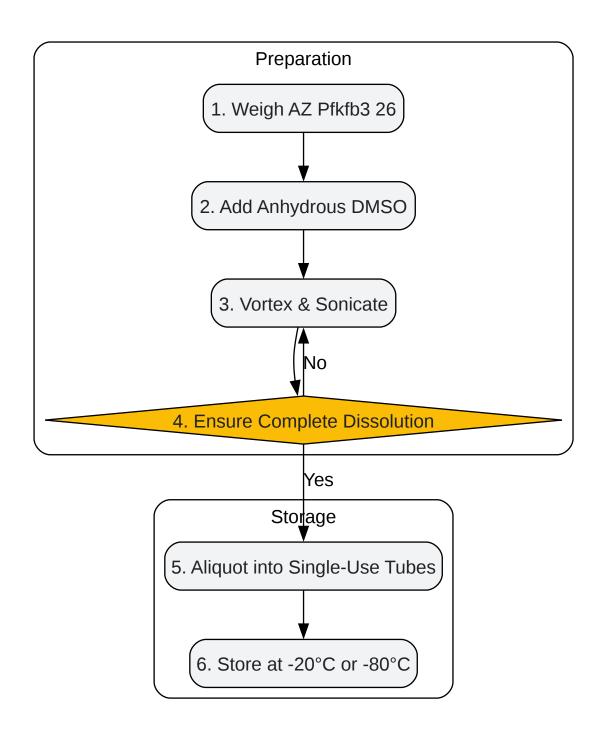


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Caption: PFKFB3 inhibition by AZ Pfkfb3 26 reduces glycolysis.

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing AZ Pfkfb3 26 stock solution.

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